

# Application Notes & Protocols: Quantitative RT-PCR Analysis of Gene Expression Following flg22 Treatment

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## Compound of Interest

Compound Name: *Flagelin 22*

Cat. No.: *B15567050*

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## Application Note: Unraveling Plant Immunity with flg22 and qRT-PCR

Flagellin-derived peptide flg22 is a well-characterized pathogen-associated molecular pattern (PAMP) that elicits a robust immune response in many plant species, known as PAMP-triggered immunity (PTI). The perception of flg22 by the cell surface receptor FLS2 (FLAGELLIN-SENSING 2) initiates a complex signaling cascade, leading to significant transcriptional reprogramming. This response involves the rapid induction of defense-related genes, including transcription factors, signaling components, and antimicrobial compounds.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

Quantitative Real-Time PCR (qRT-PCR) is a highly sensitive and specific technique used to measure changes in gene expression. In the context of flg22 treatment, qRT-PCR is an indispensable tool for:

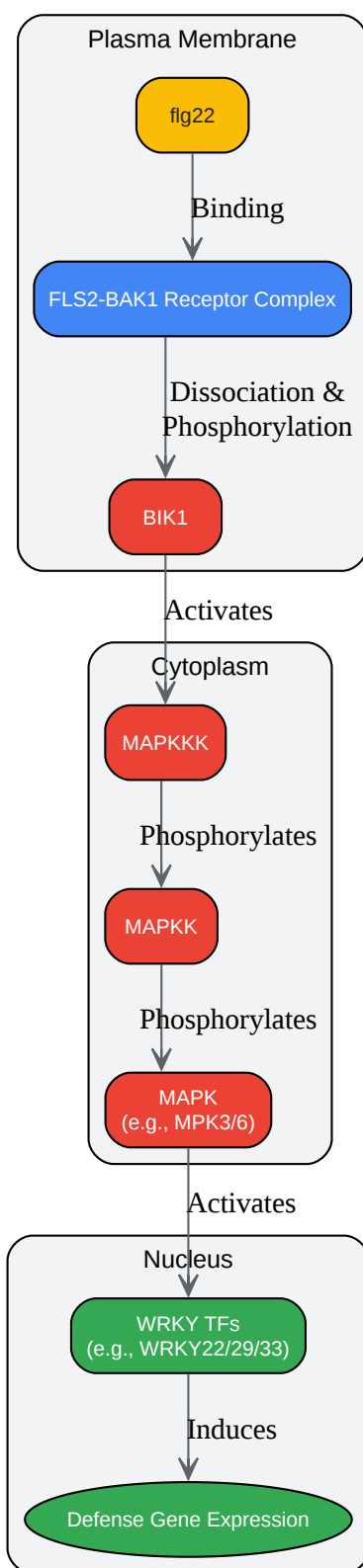
- Validating Transcriptomics Data: Confirming the results of broader analyses like RNA-seq or microarrays.<sup>[4]</sup><sup>[5]</sup>
- Characterizing Signaling Pathways: Quantifying the expression of known marker genes to understand the kinetics and magnitude of the immune response.

- Screening and Drug Development: Evaluating the efficacy of chemical compounds or genetic modifications that aim to modulate the plant immune system.
- Investigating Environmental Effects: Studying how factors like light or time of day influence flg22-induced defenses.[\[6\]](#)[\[7\]](#)[\[8\]](#)

This document provides a detailed protocol for treating plant samples with flg22 and subsequently analyzing the expression of key defense-related genes using qRT-PCR.

## The flg22 Signaling Pathway

The recognition of flg22 by the FLS2-BAK1 receptor complex on the plant cell surface triggers a phosphorylation cascade. This signal is transduced through Mitogen-Activated Protein Kinase (MAPK) cascades, ultimately leading to the activation of transcription factors (TFs) like WRKYs in the nucleus. These TFs then regulate the expression of a wide array of defense-related genes, orchestrating the plant's immune response.



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